

Proper Disposal of 2-Chloro-5-nitrobenzaldehyde: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzaldehyde

Cat. No.: B167295

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Ensuring the safe and compliant disposal of **2-Chloro-5-nitrobenzaldehyde** is paramount for laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of this chemical responsibly. Adherence to these protocols will help mitigate risks and ensure compliance with regulatory standards.

Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to be aware of the hazards associated with **2-Chloro-5-nitrobenzaldehyde** and to use appropriate personal protective equipment (PPE).

Summary of Safety Information:

Parameter	Information
CAS Number	6361-21-3[1]
Molecular Formula	C7H4ClNO3[1][2]
Primary Hazards	Skin irritant, serious eye irritant, may cause respiratory irritation[2][3][4]
Personal Protective Equipment (PPE)	Eyeshields, gloves, type N95 (US) respirator
Incompatible Materials	Strong oxidizing agents, strong bases[3][5]
Storage	Keep in a dry, cool, and well-ventilated place in a tightly closed container[3][5]

Step-by-Step Disposal Procedure

The disposal of **2-Chloro-5-nitrobenzaldehyde** must be carried out in accordance with national and local regulations. It is classified as a chemical waste that requires disposal at an approved waste disposal plant[3][5][6].

1. Personal Protective Equipment (PPE) and Preparation:

- Wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[3]
- If there is a risk of dust formation, a NIOSH-approved N95 respirator is required.
- Ensure that a safety shower and eyewash station are readily accessible.[3][5]
- Work in a well-ventilated area, preferably a chemical fume hood.[1][3]

2. Handling of Unused or Waste Product:

- Do not mix **2-Chloro-5-nitrobenzaldehyde** with other waste.[6]
- Keep the chemical in its original, labeled container.[6] If the original container is damaged, transfer the waste to a new, compatible, and properly labeled container.

- The container must be securely sealed to prevent leaks or spills.

3. Spill and Contamination Cleanup:

- In the event of a spill, evacuate non-essential personnel from the area.^[1]
- For small, dry spills, carefully sweep up the solid material.^{[1][3]} Avoid generating dust.^{[1][3]}
- Place the swept-up material into a suitable, closed, and labeled container for disposal.^{[1][3]}
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- All contaminated materials, including cleaning materials, must be disposed of as hazardous waste.

4. Storage Pending Disposal:

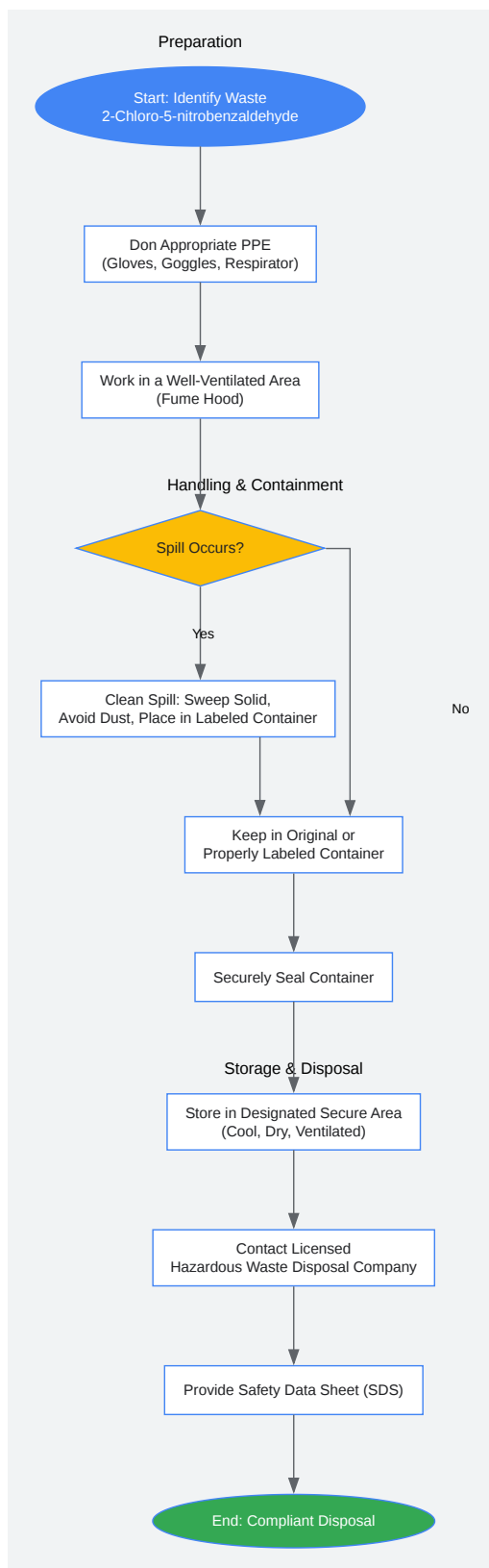
- Store the sealed waste container in a designated, secure area away from incompatible materials like strong oxidizing agents and strong bases.^{[3][5]}
- The storage area should be cool, dry, and well-ventilated.^{[3][5]}

5. Final Disposal:

- Arrange for the collection of the chemical waste by a licensed hazardous waste disposal company.
- Provide the waste disposal company with a copy of the Safety Data Sheet (SDS) for **2-Chloro-5-nitrobenzaldehyde**.
- Never dispose of **2-Chloro-5-nitrobenzaldehyde** down the drain or in the regular trash.^{[1][6]}

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-Chloro-5-nitrobenzaldehyde**.



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Caption: Workflow for the safe disposal of **2-Chloro-5-nitrobenzaldehyde**.

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References

- 1. Page loading... [guidechem.com]
- 2. 2-Chloro-5-nitrobenzaldehyde | C₇H₄ClNO₃ | CID 72933 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
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Email: info@benchchem.com